Crystal Structure Determination of Amine Hydrochloride Salts: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*(Cyclopropylmethyl)[(3-nitrophenyl)methyl]amine*
CAS No.:	*1020979-58-1*
Cat. No.:	*B1385850*

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Executive Summary Amine hydrochloride (HCl) salts represent approximately 50% of all cationic drug salt forms due to their physiological compatibility and favorable solubility profiles. However, their structural characterization presents a unique paradox: while they are the most common pharmaceutical salts, they are notoriously difficult to crystallize into the large, singular lattices required for traditional X-ray diffraction.

This guide provides a rigorous technical comparison of the three dominant structural elucidation methods—Single Crystal X-Ray Diffraction (SCXRD), Micro-crystal Electron Diffraction (MicroED), and Powder X-Ray Diffraction (PXRD). It focuses specifically on the challenges of locating the acidic proton in the

motif, a critical regulatory requirement for distinguishing salts from co-crystals.

Part 1: The Structural Landscape of Amine HCl Salts

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The primary structural feature of an amine hydrochloride is the charge-assisted hydrogen bond between the protonated nitrogen and the chloride anion.

- The Challenge: The chloride ion is a heavy scatterer (

  ), while the crucial acidic proton (

) is a weak scatterer. In standard X-ray experiments, the electron density of the chloride ion can "drown out" the signal from the proton, making it difficult to experimentally confirm proton transfer.

- The Regulatory Implication: If the proton remains on the acid (HCl) rather than transferring to the base (Amine), the substance is classified as a co-crystal, not a salt. This alters the regulatory pathway (FDA/EMA) and intellectual property status.

Part 2: Methodological Comparison & Performance Matrix

Single Crystal X-Ray Diffraction (SCXRD)

The Gold Standard

SCXRD remains the benchmark for absolute configuration and precise bond lengths. For amine HCl salts, low-temperature data collection (100 K) is non-negotiable to reduce thermal motion of the chloride ion and improve H-atom visibility.

- Mechanism: Elastic scattering of X-rays by electron clouds.
- Pros: Unambiguous 3D structure; absolute stereochemistry (Flack parameter); precise packing diagrams.
- Cons: Requires a single crystal

  ; slow crystal growth (weeks/months); hygroscopic HCl salts often degrade during mounting.

Micro-crystal Electron Diffraction (MicroED)

The High-Speed Disruptor[1]

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MicroED (3D ED) uses electrons instead of X-rays.[2][3] Because electrons interact with the electrostatic potential (nucleus + electron cloud) rather than just the electron cloud, they scatter

times more strongly than X-rays.

- Mechanism: Elastic scattering of electrons in a Cryo-TEM.
- Pros: Works on nanocrystals (

) found in standard powders; data collection in minutes; better visibility of hydrogen atoms (due to Coulombic interaction with the nucleus).
- Cons: Dynamical scattering effects can distort intensities; beam damage (radiolysis) is a risk for organic salts; limited availability of instrumentation.

Powder X-Ray Diffraction (PXRD) with Rietveld Refinement

The Analytical Workhorse

When single crystals cannot be grown, structure solution from powder data (SSPD) is the fallback.

- Mechanism: Diffraction from randomly oriented crystallites.
- Pros: No crystal growth required; analyzes the bulk material (representative).
- Cons: 1D data collapse (peak overlap); locating H-atoms is virtually impossible; requires high-quality synchrotron data for ab initio solution of complex organics.

Comparative Performance Matrix

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Feature	SCXRD (X-Ray)	MicroED (Electron)	PXRD (Powder)
Sample Size		(Nanocrystals)	Bulk Powder
H-Atom Visibility	Moderate (requires high angle data)	High (interacting with potential)	Low/None
Data Collection	2 - 12 Hours	5 - 30 Minutes	1 - 10 Hours
Salt vs. Co-crystal	Reliable (with good difference maps)	Excellent (detects H positions)	Inferior (often ambiguous)
Hygroscopicity Risk	High (long exposure during mounting)	Low (frozen in vitreous ice)	Moderate (capillary sealed)

Part 3: Critical Experimental Protocols

Protocol A: Optimized Vapor Diffusion for Amine HCl

Direct precipitation often yields amorphous solids. Vapor diffusion is the preferred method for growing diffraction-quality HCl salts.

- Solvent Selection:
  - Solvent (Inner Vial): Methanol or Ethanol (Amine HCl salts are highly soluble).
  - Anti-Solvent (Outer Vial): Ethyl Acetate, Acetone, or THF (Must be miscible with solvent, lower boiling point, and induce precipitation).
- Setup:
  - Dissolve 10-20 mg of Amine HCl in 0.5 mL of Solvent in a 2 mL vial. Filter through 0.2 PTFE to remove dust nuclei.
  - Place the open 2 mL vial inside a 20 mL scintillation vial containing 3-5 mL of Anti-Solvent.
  - Cap the outer vial tightly. Store at to slow diffusion kinetics.

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- Observation:
  - Crystals typically appear in 2-7 days. The slow diffusion allows the chloride ions to order correctly in the lattice, minimizing disorder.

Protocol B: The "Salt vs. Co-crystal" Validation (ssNMR)

When diffraction is ambiguous regarding proton position, Solid-State NMR is the required orthogonal validation.

- Technique:

  CPMAS (Cross-Polarization Magic Angle Spinning) NMR.

- Rationale: The chemical shift of the nitrogen atom is highly sensitive to protonation.

- Threshold: A shift of ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

  ppm upfield typically indicates protonation (Salt formation) compared to the free base.

  - Free Base:[4][5]

    ppm (example range).

  - Protonated Salt:

    ppm.

Part 4: Decision Logic & Workflows

Diagram 1: Structure Determination Pipeline

This workflow illustrates the decision process based on sample availability and physical properties.

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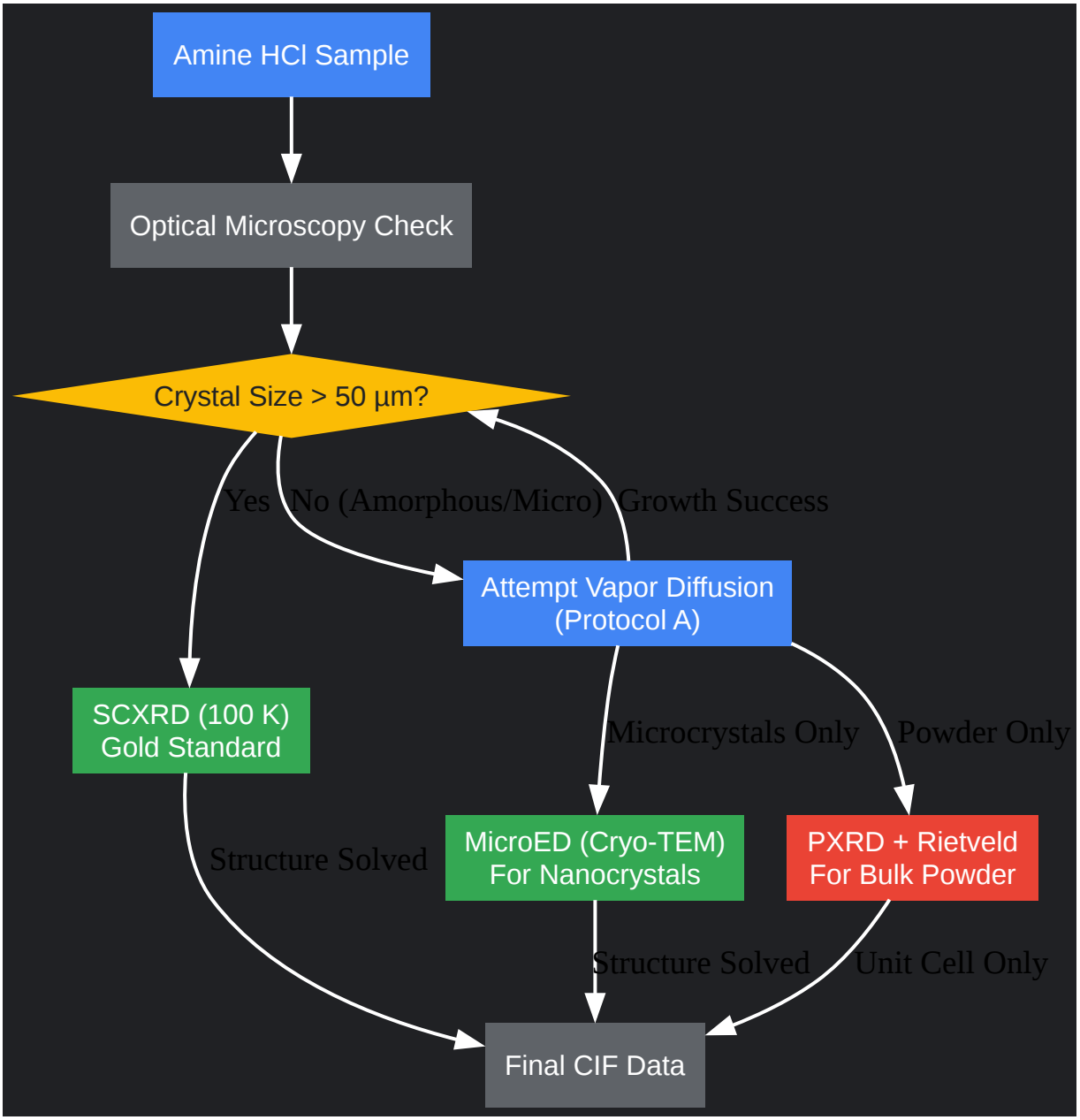

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Figure 1: Decision matrix for selecting the optimal diffraction technique based on crystal size and quality.

Diagram 2: Salt vs. Co-crystal Determination

A logic flow to satisfy regulatory requirements when the proton position is ambiguous.

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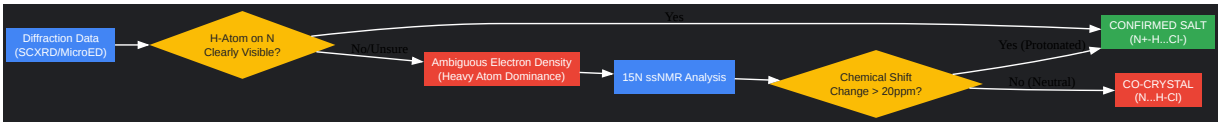

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Figure 2: Validation workflow for distinguishing Amine HCl Salts from Co-crystals using orthogonal ssNMR data.

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